

# CAS number and molecular weight of Dicetyl peroxydicarbonate.

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## Compound of Interest

Compound Name: *Dicetyl peroxydicarbonate*

Cat. No.: *B1670454*

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## An In-depth Technical Guide to **Dicetyl Peroxydicarbonate**

This technical guide provides a comprehensive overview of **Dicetyl Peroxydicarbonate**, including its chemical properties, synthesis, applications, and safety considerations. The information is intended for researchers, scientists, and professionals in chemical synthesis and polymer science.

## Chemical and Physical Properties

**Dicetyl peroxydicarbonate** is an organic peroxide primarily used as a radical initiator in polymerization processes.<sup>[1][2][3][4][5]</sup> Its key properties are summarized in the table below.

Property	Value
CAS Number	26322-14-5 <a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>34</sub> H <sub>66</sub> O <sub>6</sub> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Molecular Weight	570.88 g/mol <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[9]</a>
Appearance	White, odorless solid (powder or granules) <a href="#">[6]</a>
Melting Point	52-54 °C <a href="#">[7]</a>
Solubility	Insoluble in water (1 µg/L at 20°C); Soluble in ketones and aromatic hydrocarbons <a href="#">[6]</a>
Active Oxygen Content	2.80% <a href="#">[10]</a> <a href="#">[11]</a>
Self-Accelerating Decomposition Temperature (SADT)	40°C <a href="#">[12]</a>

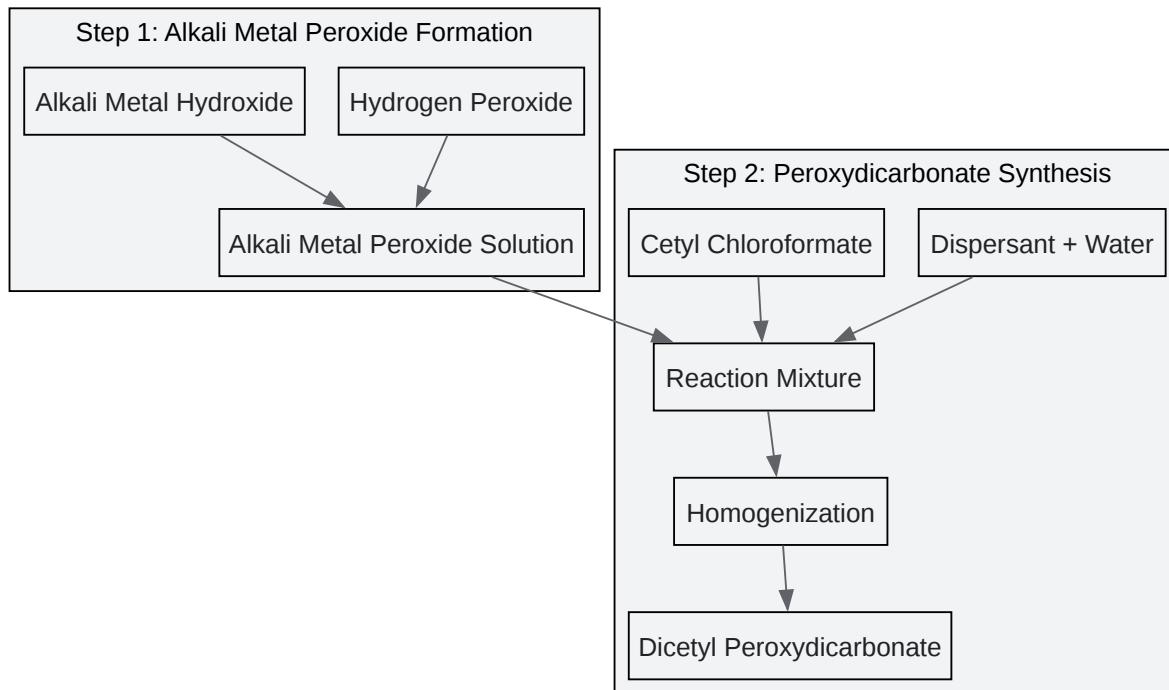
## Experimental Protocols

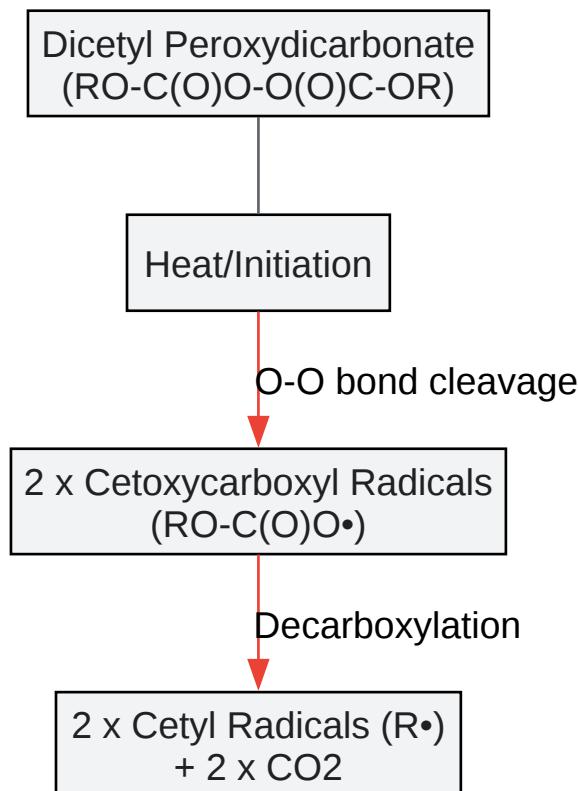
### General Synthesis of Dicetyl Peroxydicarbonate

A general method for the synthesis of peroxydicarbonates involves the reaction of an alkali metal peroxide with a haloformate.[\[13\]](#) The following is a representative protocol:

- Preparation of Alkali Metal Peroxide: An alkali metal hydroxide is mixed with a peroxide (e.g., hydrogen peroxide) to form the corresponding alkali metal peroxide.[\[13\]](#) This reaction should be conducted at a controlled temperature, preferably between 0°C and 10°C, to prevent decomposition of the peroxide.[\[13\]](#)
- Reaction with Haloformate: The freshly prepared alkali metal peroxide is then added to a mixture containing the corresponding haloformate (in this case, cetyl chloroformate), a dispersant, and water.[\[13\]](#)
- Homogenization: The reaction mixture is homogenized throughout the process to ensure the formation of small droplets of the desired peroxydicarbonate.[\[13\]](#)
- Reaction Completion and Work-up: The reaction is stirred for a period of 30-50 minutes.[\[14\]](#) After completion, the stirring is stopped, and the mother liquor is separated. The product is

then washed until a neutral pH (5-7) is achieved.[14]



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